Synthesis and Isotopic Purity of Cymoxanil-d3: A Technical Guide

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Compound of Interest

Compound Name: *Cymoxanil-d3*

Cat. No.: *B15556301*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and isotopic purity assessment of **Cymoxanil-d3**. The information presented is intended to support researchers in the fields of agrochemistry, drug metabolism, and pharmacokinetic studies where isotopically labeled standards are essential.

Introduction

Cymoxanil is a broad-spectrum fungicide with both protective and curative properties, widely used in agriculture to control diseases caused by Peronosporales on crops such as grapes, potatoes, and tomatoes. The synthesis of its deuterated analog, **Cymoxanil-d3**, provides a valuable internal standard for quantitative analysis by mass spectrometry, enabling accurate and precise measurements in complex matrices. This guide outlines a feasible synthetic route and the analytical methodologies for verifying its isotopic enrichment and purity.

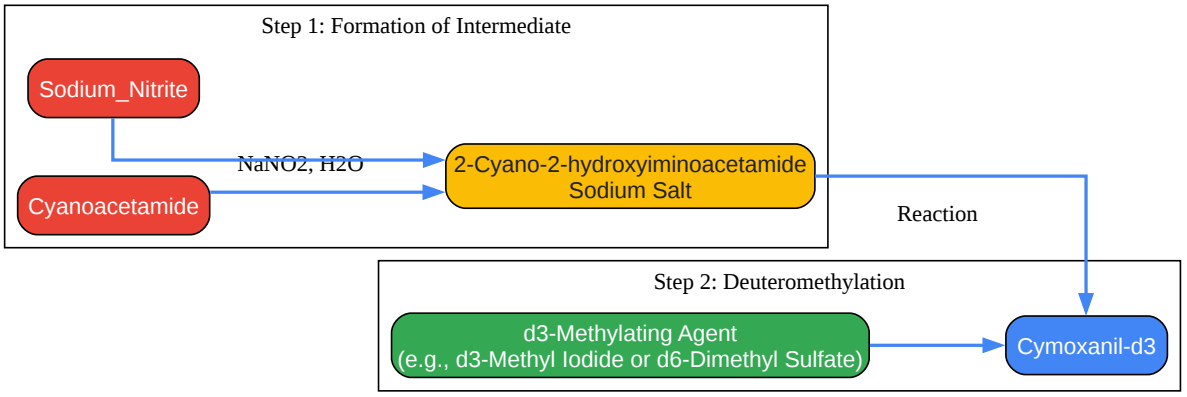
Synthesis of **Cymoxanil-d3**

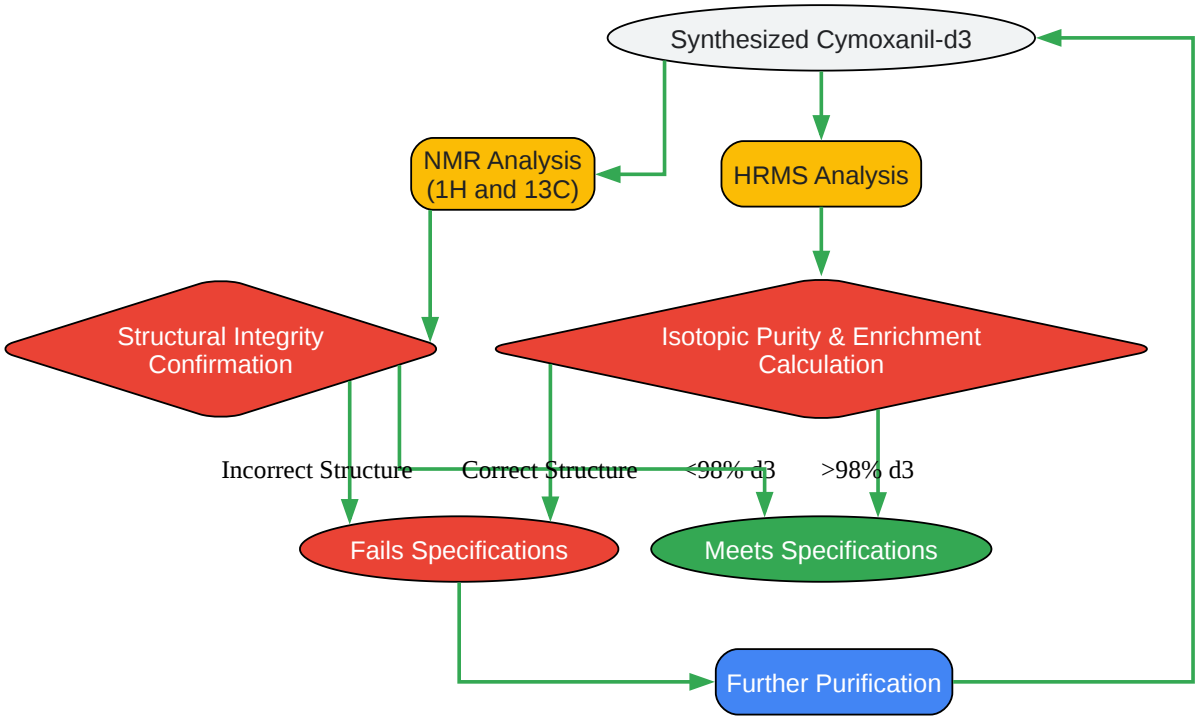
The synthesis of **Cymoxanil-d3** is a two-step process commencing with the formation of the sodium salt of 2-cyano-2-hydroxyiminoacetamide, followed by deuteromethylation.

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Synthetic Pathway

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